

Optimizing Fluoromevalonate concentration for effective inhibition.

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Compound of Interest

Compound Name: Fluoromevalonate

Cat. No.: B1218973

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Technical Support Center: Fluoromevalonate (FMEV)

Welcome to the technical support center for **Fluoromevalonate** (FMEV). This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions to facilitate successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Fluoromevalonate** (FMEV)?

A1: **Fluoromevalonate** (FMEV), also known as 6-**Fluoromevalonate**, is an inhibitor of the mevalonate (MVA) pathway.[1][2][3] Specifically, it targets and inhibits the enzyme mevalonate pyrophosphate decarboxylase.[1][3] This blockage prevents the synthesis of isopentenyl pyrophosphate and all subsequent downstream products of the sterol pathway, which are crucial for various cellular functions.[2]

Q2: What are the downstream consequences of inhibiting the mevalonate pathway with FMEV?

A2: Inhibition of the mevalonate pathway disrupts the synthesis of essential molecules derived from isoprenoids.[2][4] This includes cholesterol, dolichols, and ubiquinones.[2][4] A critical consequence is the prevention of protein prenylation (farnesylation and geranylgeranylation) of

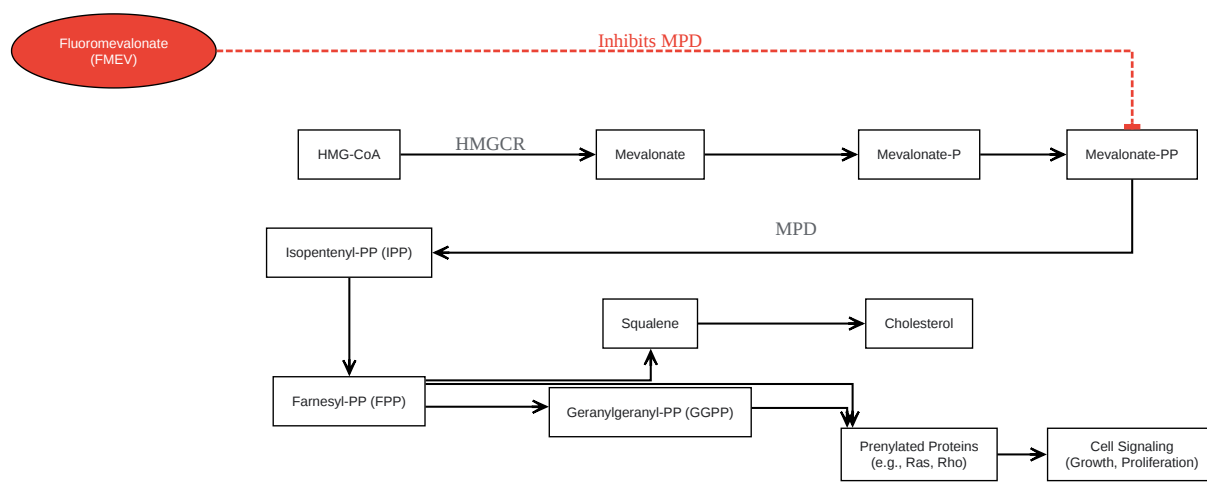
small GTP-binding proteins like Ras and Rho.[5][6][7] This disruption can impact numerous signaling cascades, including the RAS/RAF/MAPK and PI3K/AKT/mTOR pathways, which are pivotal in regulating cell proliferation, differentiation, and apoptosis.[5][7]

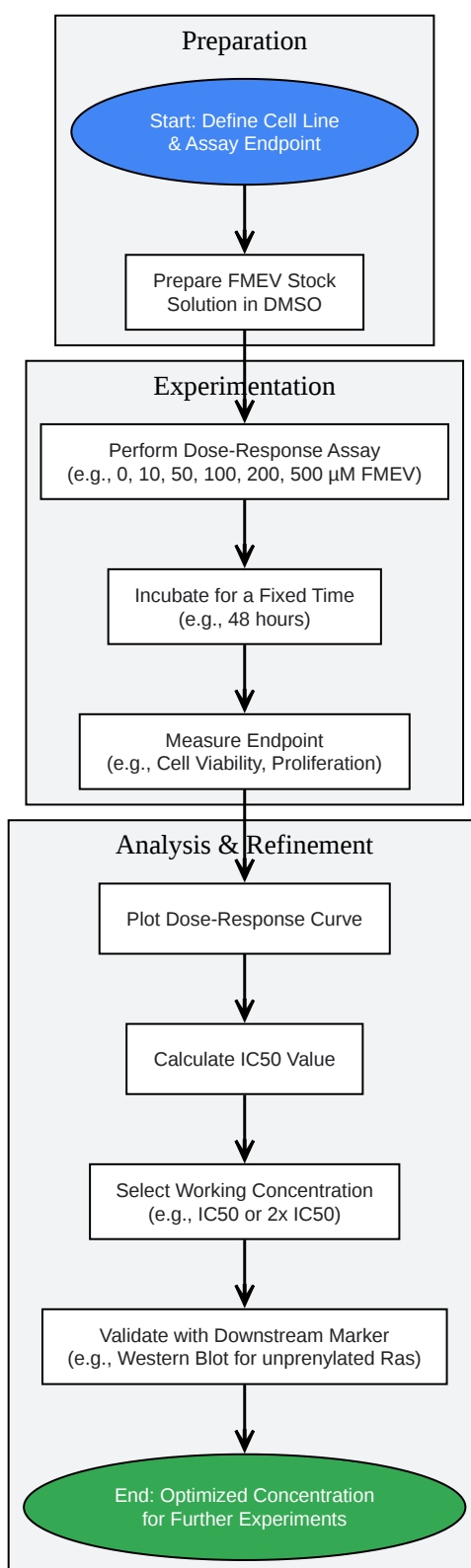
Q3: How should FMEV be stored and prepared for in vitro experiments?

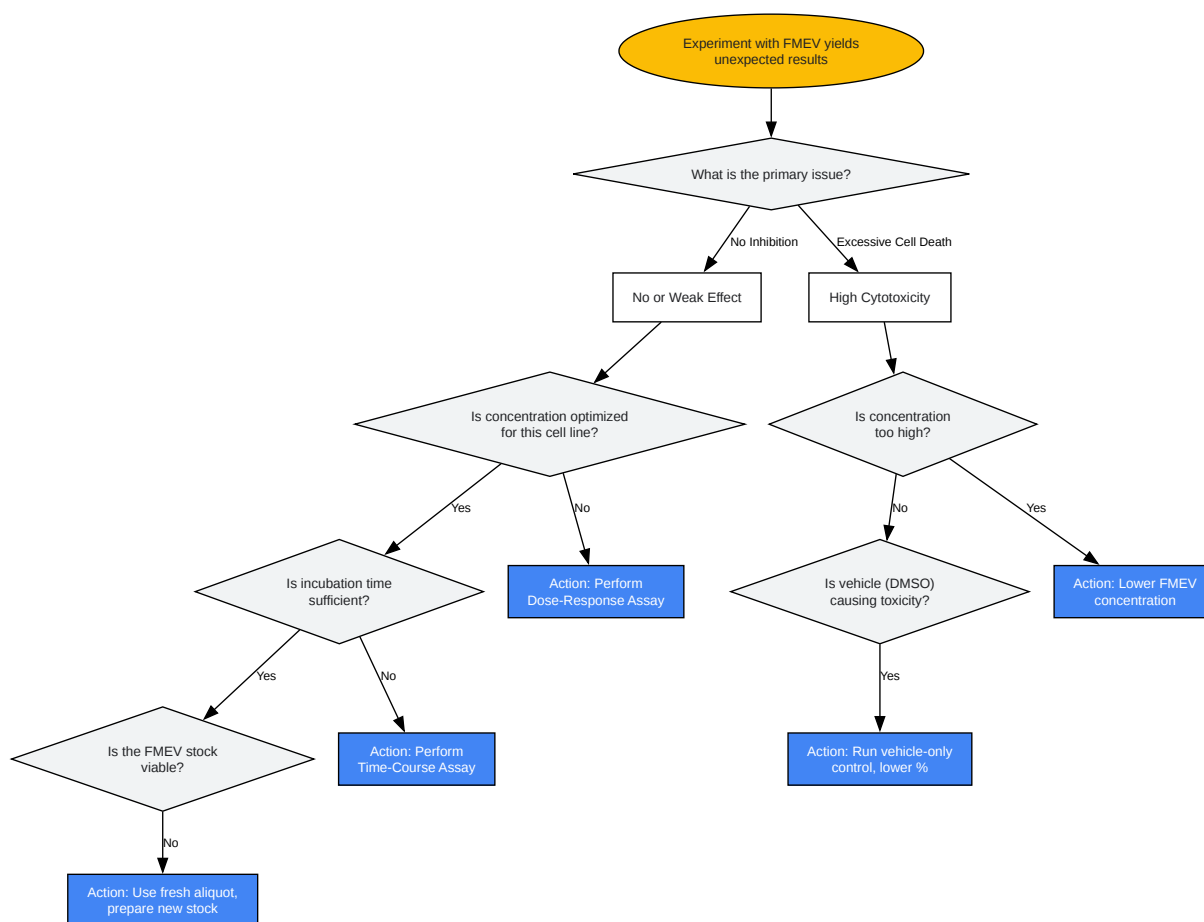
A3: FMEV is typically a viscous liquid, which can be colorless to light yellow.[1] For long-term storage, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month in a sealed container, protected from moisture and light.[1] FMEV is soluble in DMSO, and a stock solution of at least 3 mg/mL can be prepared, though this may require ultrasonic and warming.[1][3] It is important to use freshly opened, hygroscopic DMSO for the best solubility.[1] To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution after preparation.[1]

Signaling Pathway Overview

The diagram below illustrates the point of inhibition by FMEV within the mevalonate pathway and its impact on downstream signaling.







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